

# 2-Ethylaniline CAS number and properties

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## Compound of Interest

Compound Name:	2-Ethylaniline
Cat. No.:	B167055

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An In-depth Technical Guide to **2-Ethylaniline**

## Introduction

**2-Ethylaniline**, with the CAS number 578-54-1, is an aromatic organic compound belonging to the aniline family.<sup>[1]</sup> Structurally, it is characterized by an aniline molecule substituted with an ethyl group at the second carbon of the benzene ring.<sup>[1]</sup> It presents as a colorless to pale yellow or brown liquid, which may darken upon exposure to air and light.<sup>[1][2][3]</sup> This chemical is a crucial intermediate in the synthesis of a variety of products across several industries, including pharmaceuticals, dyes, and agrochemicals.<sup>[2][4]</sup> Its utility stems from the reactivity of the amine group and the aromatic ring, allowing it to be a versatile precursor for more complex molecules.<sup>[1][4]</sup>

## Chemical and Physical Properties

The fundamental physical and chemical properties of **2-Ethylaniline** are summarized in the table below. This data is essential for its handling, storage, and application in various chemical processes.

Property	Value
CAS Number	578-54-1 <a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N <a href="#">[1]</a>
Molecular Weight	121.18 g/mol
Appearance	Colorless to pale yellow or brown liquid <a href="#">[1]</a> <a href="#">[2]</a>
Odor	Characteristic amine-like odor <a href="#">[1]</a>
Melting Point	-44 °C <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	210-215 °C <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	0.983 g/mL at 25 °C <a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.559 <a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	85 °C (185 °F) <a href="#">[2]</a> <a href="#">[7]</a>
Vapor Pressure	0.11 mmHg at 20 °C <a href="#">[2]</a> <a href="#">[6]</a>
Vapor Density	4.2 (vs air) <a href="#">[2]</a> <a href="#">[6]</a>
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and ether. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>

## Synthesis of 2-Ethylaniline

The most common and direct method for synthesizing **2-Ethylaniline** is through the reduction of 2-ethylnitrobenzene.[\[9\]](#) This transformation can be achieved using various reducing agents and catalytic systems.[\[9\]](#)

## Experimental Protocol: Reduction of 2-EthylNitrobenzene with Iron

This classic method utilizes iron powder in the presence of an acid, such as ammonium chloride, to reduce the nitro group.

Materials:

- 2-ethylNitrobenzene
- Iron powder
- Ammonium chloride
- Ethanol
- Water
- Organic solvent (e.g., ethyl acetate)

Procedure:

- A solution of 2-ethylNitrobenzene is prepared in a mixture of ethanol and water.
- Iron powder (approximately 10 equivalents) and ammonium chloride (approximately 10 equivalents) are added to the solution.[9]
- The reaction mixture is heated to reflux.[9]
- The progress of the reaction is monitored using thin-layer chromatography (TLC) until all the starting material has been consumed.[9]
- Once the reaction is complete, the hot mixture is filtered to remove the iron salts.[9]
- The filtrate is then concentrated to remove the ethanol.
- The product is extracted from the aqueous residue using an organic solvent.[9]
- The combined organic layers are dried over an anhydrous drying agent (e.g., sodium sulfate) and the solvent is removed under reduced pressure to yield **2-Ethylaniline**.[9]



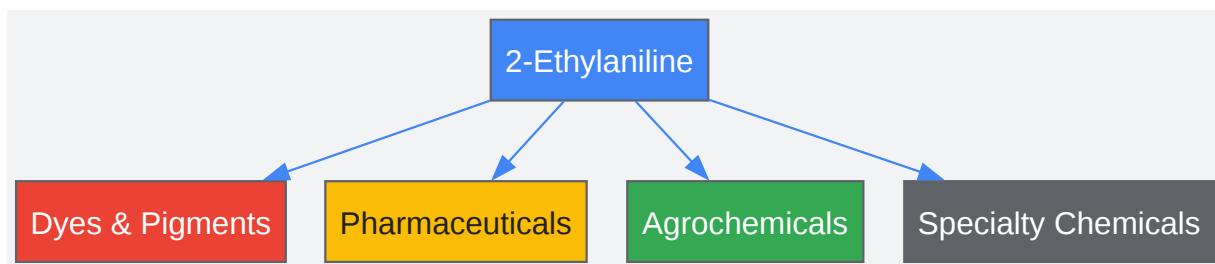
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Diagram 1: Synthesis workflow for **2-Ethylaniline**.

## Industrial Applications

**2-Ethylaniline** is a versatile intermediate with significant applications in various industrial sectors.

- **Dyes and Pigments:** It serves as a key precursor in the manufacturing of azo dyes, which are widely used in textiles, printing inks, and paints.[4]
- **Pharmaceuticals:** The compound is integral to the synthesis of a range of drug molecules and active pharmaceutical ingredients (APIs).[4][10]
- **Agrochemicals:** It is used as an intermediate in the production of certain pesticides and herbicides, contributing to crop protection.[2][4]
- **Specialty Chemicals:** **2-Ethylaniline** is also utilized in the synthesis of other specialty chemicals, such as rubber additives and antioxidants.[4]



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Diagram 2: Industrial applications of **2-Ethylaniline**.

## Safety and Handling

**2-Ethylaniline** is classified as a toxic substance and requires careful handling to prevent exposure.[11][12]

Hazards:

- Toxicity: It is harmful if swallowed, inhaled, or absorbed through the skin.[11][12] Exposure can lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, causing symptoms like headache, dizziness, and cyanosis (bluish skin).[3][11]
- Irritation: The compound can cause irritation to the skin, eyes, and respiratory tract.[3][11]
- Flammability: It is a combustible liquid and its vapors can form explosive mixtures with air when heated.[7][13]

#### Safe Handling Procedures:

- Ventilation: Always work in a well-ventilated area, preferably under a chemical fume hood. [11]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[11][12]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep containers tightly closed.[12]
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[7][13]

#### First Aid Measures:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation.[11]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[11]

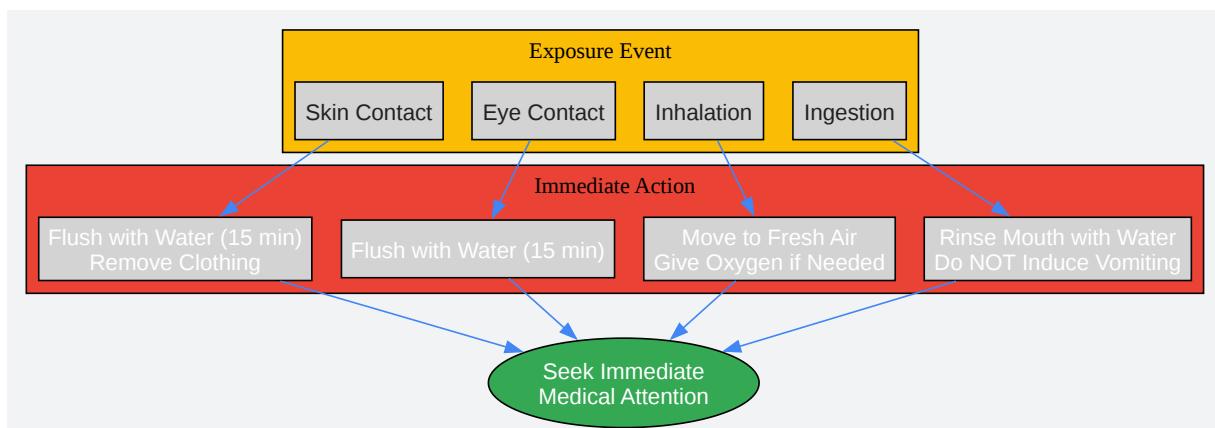
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Diagram 3: First aid workflow for **2-Ethylaniline** exposure.

## Analytical Methods

The identity and purity of **2-Ethylaniline** are typically confirmed using a combination of spectroscopic techniques.[9]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide detailed information about the molecular structure.[9]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify characteristic functional groups, particularly the N-H stretching of the primary amine.[9]
- Gas Chromatography (GC): GC is often used to determine the purity of the compound.

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## References

- 1. CAS 578-54-1: 2-Ethylaniline | CymitQuimica [cymitquimica.com]
- 2. 2-Ethylaniline CAS#: 578-54-1 [m.chemicalbook.com]
- 3. nj.gov [nj.gov]
- 4. nbino.com [nbino.com]
- 5. chembk.com [chembk.com]
- 6. 2-Ethylaniline | 578-54-1 [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. benchchem.com [benchchem.com]
- 10. Page loading... [guidechem.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. nbino.com [nbino.com]
- 13. 2-ETHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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